

A Technical Guide to the Physicochemical Properties of 6',7'-Dihydroxybergamottin Acetonide

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Compound of Interest

Compound Name: 6',7'-Dihydroxybergamottin acetonide

Cat. No.: B15595326

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Abstract: **6',7'-Dihydroxybergamottin acetonide** is a coumarin compound often isolated from citrus peels.^[1] This document provides a comprehensive overview of its known physicochemical properties, experimental protocols for its handling and analysis, and its relationship to the well-studied CYP3A4 inhibitor, 6',7'-dihydroxybergamottin. The information is intended to support research and development activities involving this natural product.

Physicochemical Properties

The fundamental physicochemical characteristics of **6',7'-Dihydroxybergamottin acetonide** are summarized below. These properties are essential for its handling, formulation, and application in experimental settings.

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	684217-08-1	[1] [2] [3] [4]
Molecular Formula	C ₂₄ H ₂₈ O ₆	[1] [4]
Molecular Weight	412.48 g/mol	[1] [4]
Appearance	Powder, typically solid at room temperature	[1] [4]
Source	Isolated from the peels of Citrus maxima (pomelo)	[1] [4]
Compound Type	Coumarin	[1] [3] [4]

Table 2: Calculated and Experimental Properties

Property	Value	Notes
Boiling Point	549.2 ± 50.0 °C at 760 mmHg	Calculated
Density	1.2 ± 0.1 g/cm ³	Calculated
Flash Point	213.9 ± 26.6 °C	Calculated

Table 3: Solubility Profile

Solvent	Solubility	Reference
DMSO	Soluble	[2] [4]
Acetone	Soluble	[2] [4]
Chloroform	Soluble	[2] [4]
Dichloromethane	Soluble	[2] [4]
Ethyl Acetate	Soluble	[2] [4]

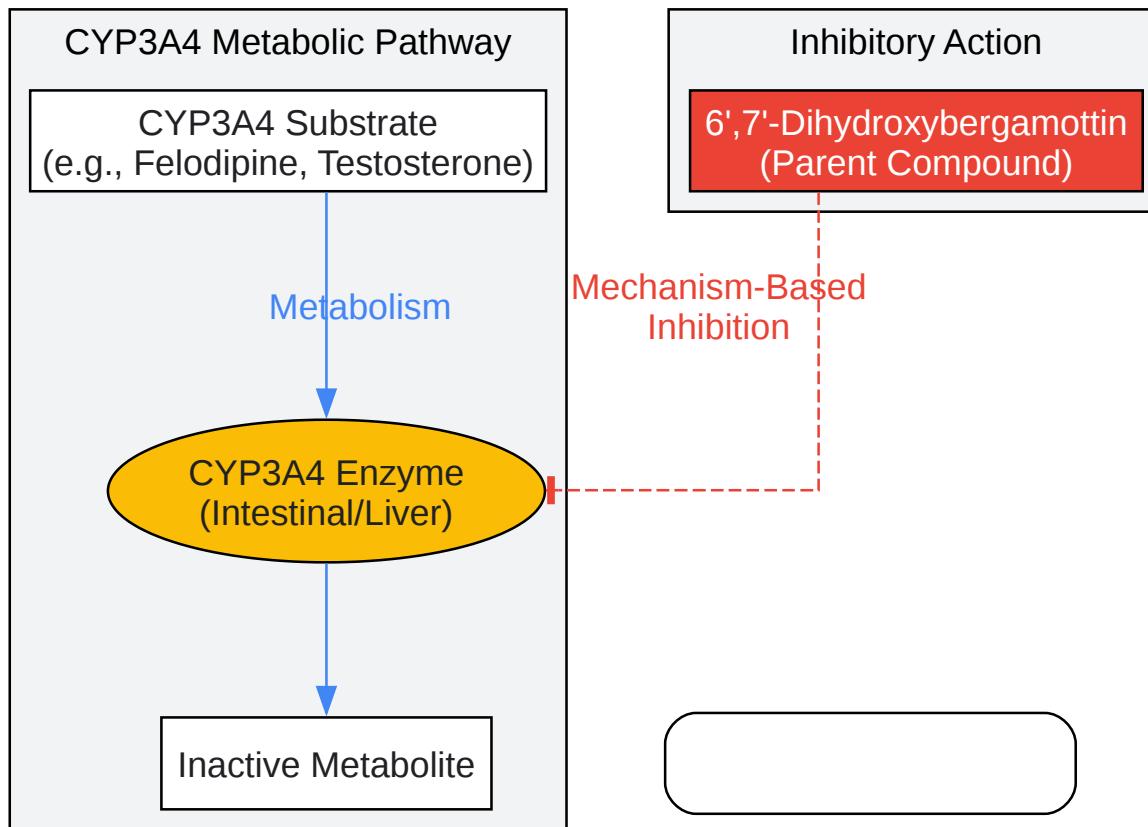
Table 4: Storage and Stability

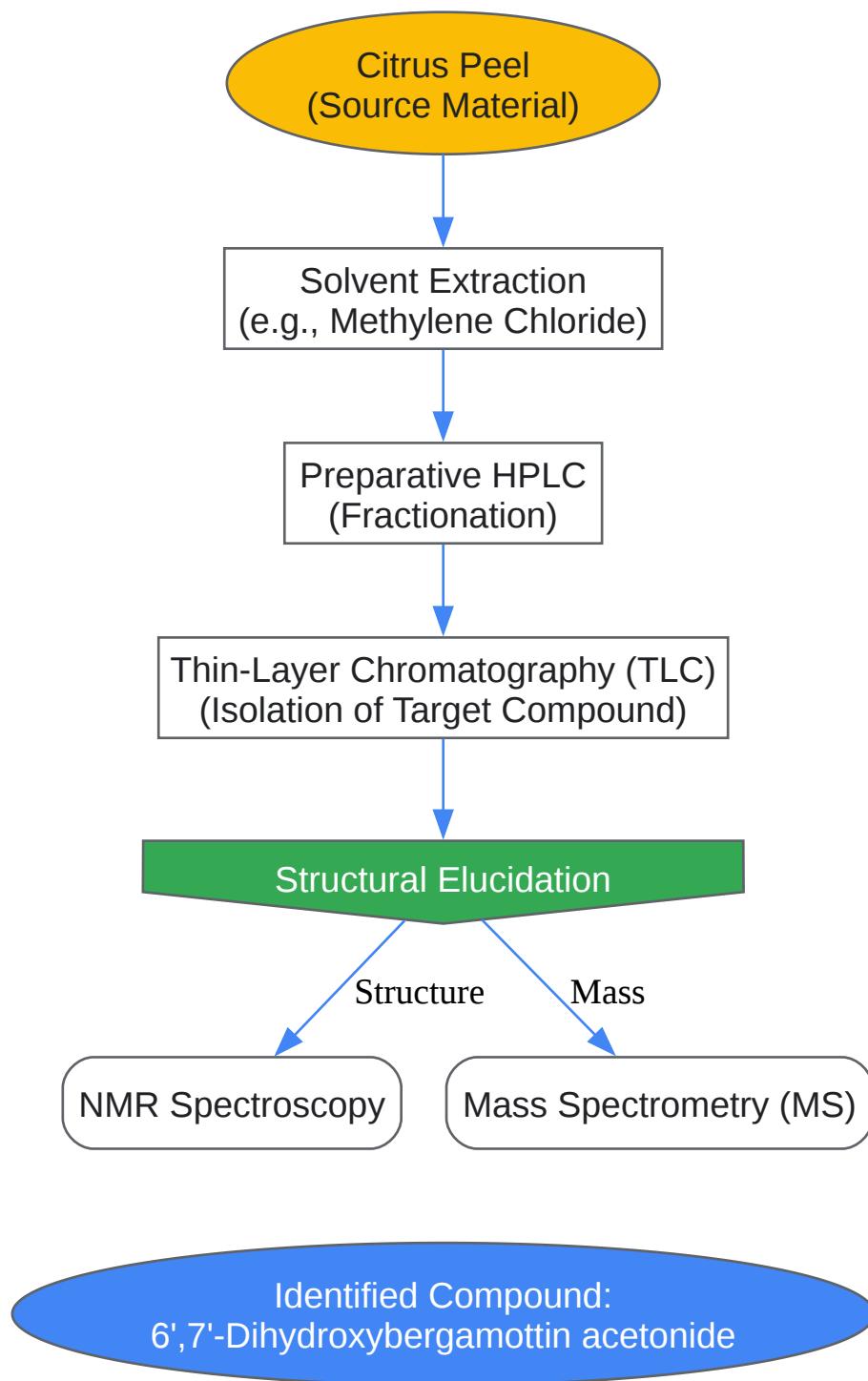
Condition	Duration	Reference
Powder (-20°C)	3 years	[1] [3]
Powder (4°C)	2 years	[1] [3]
In Solvent (-80°C)	6 months	[1] [3]
In Solvent (-20°C)	1 month	[1] [3]

Biological Context: Relationship to 6',7'-Dihydroxybergamottin

6',7'-Dihydroxybergamottin acetonide is closely related to 6',7'-dihydroxybergamottin (DHB), a natural furanocoumarin found in grapefruits and pomelos.[\[5\]](#) DHB is a potent inhibitor of the cytochrome P450 enzyme CYP3A4.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This enzyme is critical for the metabolism of approximately 50% of marketed drugs.[\[12\]](#) The inhibition of CYP3A4 by compounds like DHB is the primary mechanism behind the well-known "grapefruit juice effect," which can lead to a significant increase in the plasma concentration of co-administered drugs.[\[6\]](#)[\[12\]](#)[\[13\]](#) The acetonide derivative is often used in synthetic and research contexts.

The following diagram illustrates the inhibitory action of the parent compound, DHB, on the CYP3A4 metabolic pathway.





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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 6',7'-Dihydroxybergamottin Acetonide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15595326#physicochemical-properties-of-6-7-dihydroxybergamottin-acetonide>]

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